

Performance of Ponesimod-d4 in Human Plasma: A Comparative Guide

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Compound of Interest

Compound Name: Ponesimod-d4

Cat. No.: B15139344

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This guide provides a comparative overview of the analytical performance of Ponesimod quantified in human plasma using a deuterated internal standard, **Ponesimod-d4**. The data presented is based on a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method, offering a benchmark for researchers developing and validating their own bioanalytical assays for Ponesimod.

Data Summary

The following table summarizes the key performance characteristics of the validated LC-MS/MS method for the quantification of Ponesimod in human plasma, utilizing **Ponesimod-d4** as an internal standard.

Performance Parameter	Result
Linearity Range	1.0–2000 ng/mL
Lower Limit of Quantification (LLOQ)	1.0 ng/mL
Precision (CV%)	≤8.1%
Inaccuracy (%)	-12.0 to -3.5%

Experimental Protocol

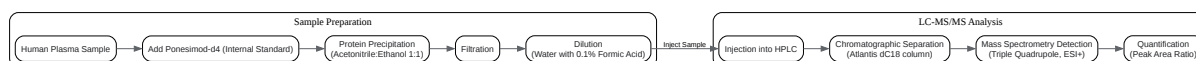
The data presented is based on a validated liquid chromatography coupled to tandem mass spectrometry method. A summary of the experimental procedure is as follows:

Sample Preparation: Ponesimod and its deuterated internal standard, **Ponesimod-d4**, were extracted from human plasma via protein precipitation. A mixture of acetonitrile and ethanol (1:1, v/v) was used for the precipitation. Following precipitation, the plasma samples were filtered through a protein precipitation plate. The resulting filtrate was then diluted with an equal volume of water containing 0.1% formic acid before being injected into the HPLC column.

Chromatography: The chromatographic separation was performed using an Atlantis dC18 column (3 µm particle size, 2.1 mm × 20 mm) from Waters.

Detection: A triple quadrupole mass spectrometer operating in electrospray-ionization positive-ion mode was used for detection. Quantification was achieved by using peak area ratios of Ponesimod to the **Ponesimod-d4** internal standard.

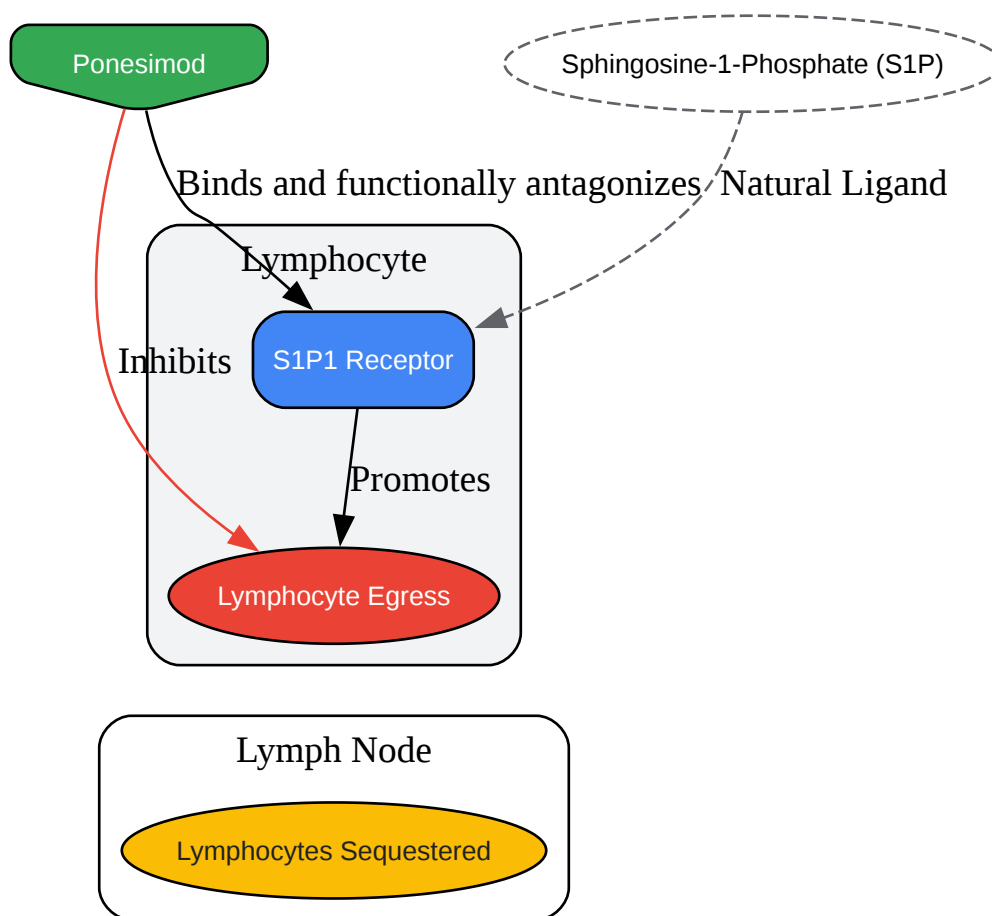
Experimental Workflow



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Caption: Workflow for the quantification of Ponesimod in human plasma.

Signaling Pathway of Ponesimod



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Caption: Ponesimod's mechanism of action on the S1P1 receptor.

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